

safety and handling of Amino-PEG12-CH2COOH

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Compound of Interest

Compound Name: Amino-PEG12-CH2COOH

Cat. No.: B15143134

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An In-depth Technical Guide to the Safe Handling and Application of **Amino-PEG12-CH2COOH**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information, handling protocols, and technical data for **Amino-PEG12-CH2COOH** (Amine-PEG12-Acetic Acid), a bifunctional linker commonly employed in bioconjugation, drug delivery, and the development of Proteolysis Targeting Chimeras (PROTACs). Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of experimental outcomes.

Chemical Identity and Properties

Amino-PEG12-CH2COOH is a hydrophilic, non-cleavable linker featuring a terminal primary amine group and a carboxylic acid group, separated by a 12-unit polyethylene glycol (PEG) spacer.^[1] This structure allows for the sequential conjugation of two different molecules. The PEG chain enhances the solubility of the resulting conjugate in aqueous media, a critical factor in many biological applications.^[1]

Table 1: Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C ₂₆ H ₅₃ NO ₁₄	[2] [3]
Molecular Weight	603.7 g/mol	[2] [3]
Appearance	White solid or colorless liquid	[4]
Purity	≥95% - >98%	[2] [5] [6] [7]
Solubility	Soluble in Water, DMSO, DMF	[6]

Safety and Hazard Information

While a specific Safety Data Sheet (SDS) for **Amino-PEG12-CH₂COOH** is not consistently available, data from structurally similar PEGylated compounds indicates potential hazards that must be addressed. The following information is based on the classification of similar chemicals and should be considered a baseline for safe handling.[\[8\]](#)

2.1 GHS Hazard Classification (Anticipated)

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)[\[8\]](#)
- Serious Eye Damage/Eye Irritation: Category 2 (Causes serious eye irritation)[\[8\]](#)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)[\[8\]](#)

2.2 Precautionary Measures

Precaution Category	Recommended Actions	Citations
Prevention	<p>Avoid breathing dust, fumes, or vapors. Wash hands thoroughly after handling. Use only in a well-ventilated area.</p> <p>Wear protective gloves, clothing, and eye/face protection.</p>	[8]
Response (First Aid)	<p>If on Skin: Wash with plenty of water. If irritation occurs, seek medical advice. If Inhaled: Move person to fresh air. Call a POISON CENTER or doctor if you feel unwell. If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.</p>	[8]
Storage	<p>Store in a well-ventilated place. Keep container tightly closed. Protect from moisture as the product may be hygroscopic.</p>	[8]
Disposal	<p>Dispose of contents/container in accordance with local, regional, national, and international regulations. Avoid discharge into the environment.</p>	[8]

Storage and Stability

Proper storage is essential to prevent degradation and maintain the reactivity of the compound.

Table 2: Recommended Storage Conditions

Condition	Temperature	Duration	Notes	Source(s)
As Received (Solid)	-20°C	12 months from receipt	Store desiccated.	[3][4][5][6]
Stock Solution	-80°C	Up to 6 months	Protect from light. Equilibrate to room temp before opening.	[9]
Stock Solution	-20°C	Up to 1 month	Protect from light. Keep under inert gas (Argon or Nitrogen).	[9][10]

Experimental Protocols and Handling

The bifunctional nature of **Amino-PEG12-CH₂COOH** allows it to act as a versatile linker. The primary amine (-NH₂) can react with activated esters (like NHS esters) or carbonyls, while the carboxylic acid (-COOH) can form a stable amide bond with other primary amines using activating agents.[1][6]

4.1 Preparing a Stock Solution

Many PEG reagents are low-melting solids or viscous oils that are difficult to weigh accurately. [10] Creating a stock solution is the recommended handling method.

- **Equilibration:** Allow the vial of **Amino-PEG12-CH₂COOH** to equilibrate to room temperature before opening to prevent moisture condensation.[10]
- **Solvent Selection:** Use a dry, water-miscible organic solvent such as Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF).[10]
- **Dissolution:** Add the chosen solvent to the vial to achieve a desired stock concentration (e.g., 10 mg/mL or 50 mM).
- **Storage:** Cap the vial with a septum. For long-term storage, flush the headspace with an inert gas like argon or nitrogen before sealing and storing at -20°C or -80°C.[10] Use a

syringe to withdraw the required amount for experiments to minimize exposure to air and moisture.[10]

4.2 General Protocol for Amide Bond Formation (Carboxylic Acid Activation)

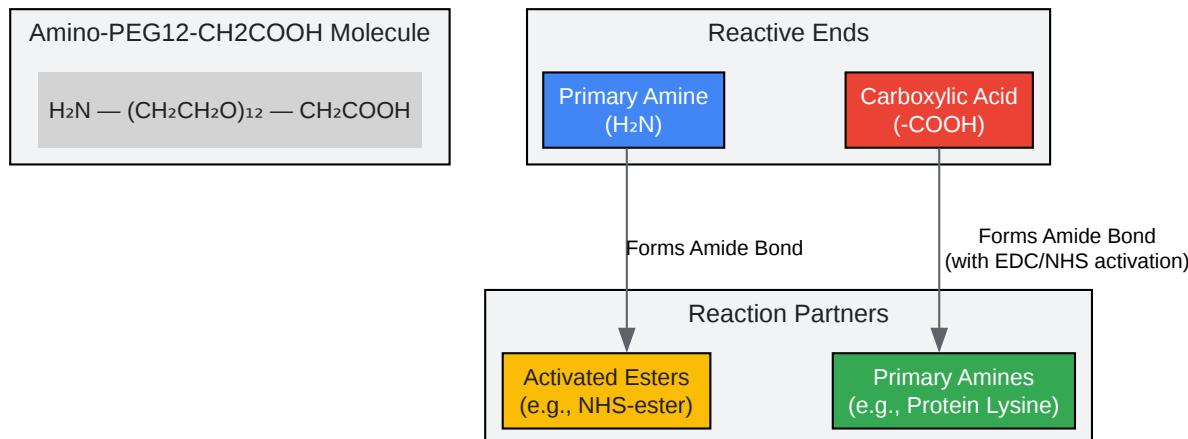
This protocol outlines the conjugation of the terminal carboxylic acid of **Amino-PEG12-CH₂COOH** to a molecule containing a primary amine.

- Buffer Preparation: Use a non-amine-containing buffer, such as Phosphate-Buffered Saline (PBS) at pH 7.2-7.4 or a borate buffer (50mM, pH 8.5).[10] Avoid buffers like Tris or glycine, as they contain primary amines that will compete in the reaction.[10]
- Activation: Dissolve the **Amino-PEG12-CH₂COOH** in the reaction buffer. Add an activating agent such as EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and, optionally, an NHS (N-hydroxysuccinimide) ester to increase efficiency and create a more stable intermediate.
- Conjugation: Add the amine-containing target molecule to the activated PEG-linker solution.
- Reaction: Allow the reaction to proceed for several hours at room temperature or overnight at 4°C. The optimal time and temperature should be determined empirically for the specific application.
- Purification: Remove unreacted reagents and byproducts using dialysis, size exclusion chromatography, or another suitable purification method.

Visual Diagrams

5.1 Functional Groups and Reactivity

The following diagram illustrates the core structure of **Amino-PEG12-CH₂COOH** and the reactive potential of its terminal functional groups.

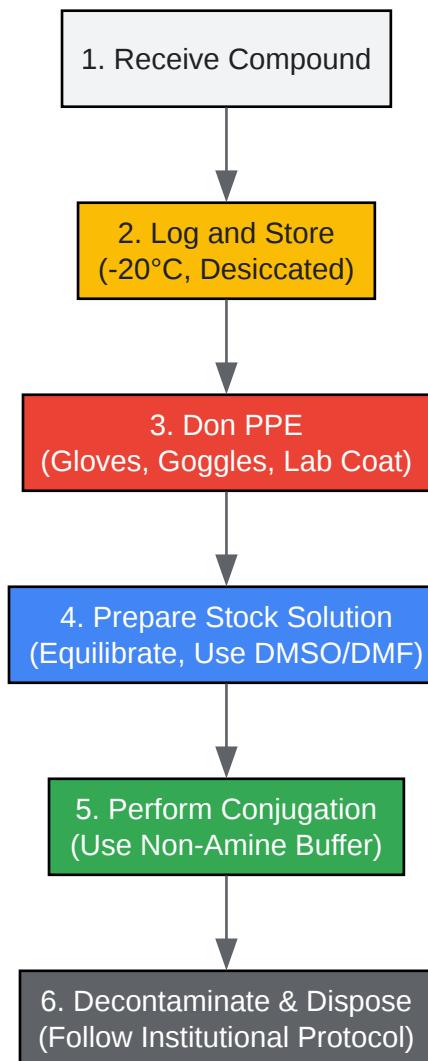


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Caption: Functional groups of **Amino-PEG12-CH2COOH** and their reactivity.

5.2 Standard Laboratory Workflow

This diagram outlines a safe and effective workflow for handling **Amino-PEG12-CH2COOH** from receipt to experimental use.



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Caption: Recommended workflow for handling **Amino-PEG12-CH2COOH**.

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